

Tofimilast Development Status

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

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Tofimilast was an inhaled PDE4 inhibitor investigated for the treatment of asthma and Chronic Obstructive Pulmonary Disease (COPD). The available information indicates that its clinical development has been **discontinued** [1] [2] [3].

The search results suggest that **Tofimilast**, along with other early inhaled PDE4 inhibitors like AWD-12-281 and UK-500,001, **failed to demonstrate efficacy in Phase II clinical trials**, leading to the halt in their development [1] [2]. One review notes that these compounds had **modest potency**, which likely contributed to their lack of clinical success [1].

Comparison with Other PDE4 Inhibitors

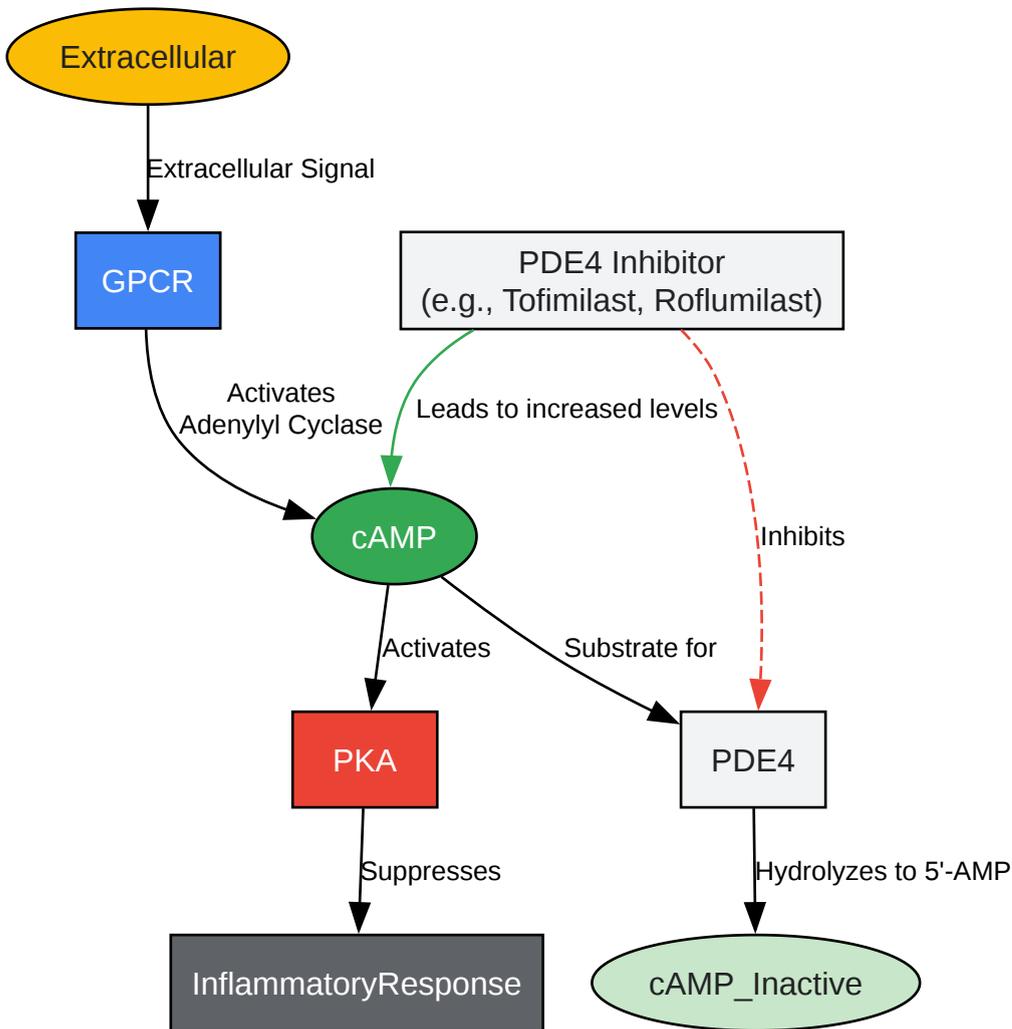
The table below summarizes how **Tofimilast** compares to other key PDE4 inhibitors, based on the information available.

Inhibitor	Route of Administration	Key Development Status & Findings	Noted Challenges
Tofimilast	Inhaled	Development discontinued after Phase II trials for COPD and asthma [1] [2] [3].	Failed to demonstrate clinical efficacy; cited as having modest potency [1].

Inhibitor	Route of Administration	Key Development Status & Findings	Noted Challenges
Roflumilast	Oral	Approved for clinical use in severe COPD patients with chronic bronchitis [4] [1].	Narrow therapeutic window; side effects (diarrhea, nausea, weight loss) lead to high discontinuation rates [4] [1].
Cilomilast	Oral	Development terminated after Phase III trials failed to meet efficacy endpoints [3].	Frequent gastrointestinal side-effects [3].
Tanimilast (CHF6001)	Inhaled	Reached Phase III clinical development as of 2021 [1] [2].	Aims to overcome systemic side effects; development is ongoing to establish efficacy and safety [1].

PDE4 Inhibition Pathway and Drug Design

To understand the context of these drug developments, the following diagram illustrates the mechanism of PDE4 inhibitors. The push towards inhaled administration, as seen with **Tofimilast** and Tanimilast, is a direct effort to create a therapeutic effect in the lungs while minimizing systemic exposure and the associated side effects [1].



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Research Implications and Alternatives

The discontinued development of **Tofimilast** highlights the historical challenge in creating a potent and well-tolerated inhaled PDE4 inhibitor [1]. The ongoing clinical trials for **Tanimilast** represent a continued effort in this field. Researchers looking for model assay validation methodologies might find useful information in studies on **roflumilast**, for which several stability-indicating HPLC methods have been developed and validated [5] [6].

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